

# 28-O-acetylbetulin CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 28-O-acetylbetulin

Cat. No.: B15593983

[Get Quote](#)

## 28-O-Acetylbetulin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **28-O-acetylbetulin**, a derivative of the naturally occurring triterpenoid, betulin. The document focuses on its fundamental physicochemical properties, including its Chemical Abstracts Service (CAS) number and molecular weight, and outlines its significance in current research.

## Core Physicochemical Data

The essential identifiers and properties of **28-O-acetylbetulin** are summarized in the table below for quick reference. This information is critical for substance identification, experimental design, and data analysis in a research and development setting.

Parameter	Value	Source
CAS Number	27686-35-7	[1][2]
Molecular Formula	C <sub>32</sub> H <sub>52</sub> O <sub>3</sub>	[1][2]
Molecular Weight	484.8 g/mol	[1][2]
Formal Name	(3β)-28-acetate-lup-20(29)-ene-3,28-diol	[1]
Synonyms	28-acetoxy Betulin, C-28-Acetylbetulin	[1]

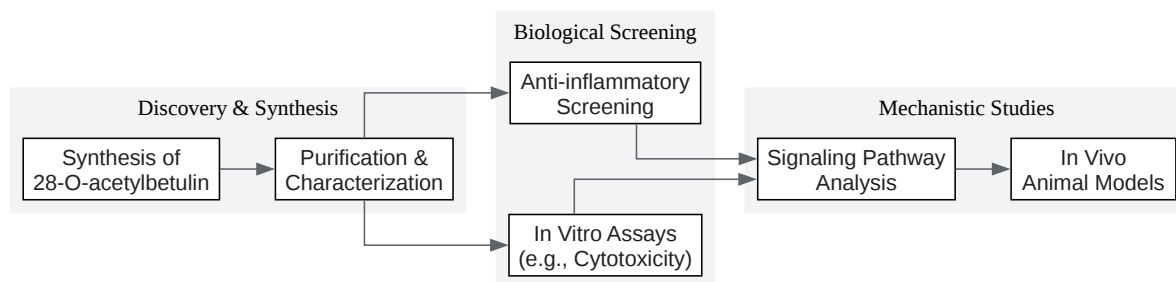
## Introduction to 28-O-Acetylbetulin

**28-O-acetylbetulin** is a semi-synthetic derivative of betulin, a pentacyclic triterpenoid alcohol found in the bark of birch trees.[3] The acetylation at the C-28 position modifies the properties of the parent compound, leading to distinct biological activities. This has made **28-O-acetylbetulin** a subject of interest in medicinal chemistry and pharmacology.

## Research and Applications

Recent studies have highlighted the potential of **28-O-acetylbetulin** in various therapeutic areas. It has demonstrated notable anti-inflammatory and anticancer properties.[1] For instance, it has been shown to inhibit the production of nitric oxide (NO) and prostaglandin E<sub>2</sub> (PGE<sub>2</sub>) in RAW 264.7 cells, which are key mediators of inflammation.[1] Furthermore, cytotoxic effects have been observed in several cancer cell lines, including A549 (lung carcinoma), HT-29 (colorectal adenocarcinoma), and MCF-7 (breast adenocarcinoma).[1][4]

The workflow for investigating the bioactivity of compounds like **28-O-acetylbetulin** often follows a standardized path from initial screening to more detailed mechanistic studies.



[Click to download full resolution via product page](#)

General experimental workflow for evaluating **28-O-acetylbetulin**.

## Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility of scientific findings. While specific protocols can vary between laboratories, the following provides a general outline for the synthesis of a **28-O-acetylbetulin** derivative, based on similar reported syntheses.

### Example Synthesis: Steglich Esterification for 3-O-Acryloyl-**28-O-acetylbetulin**

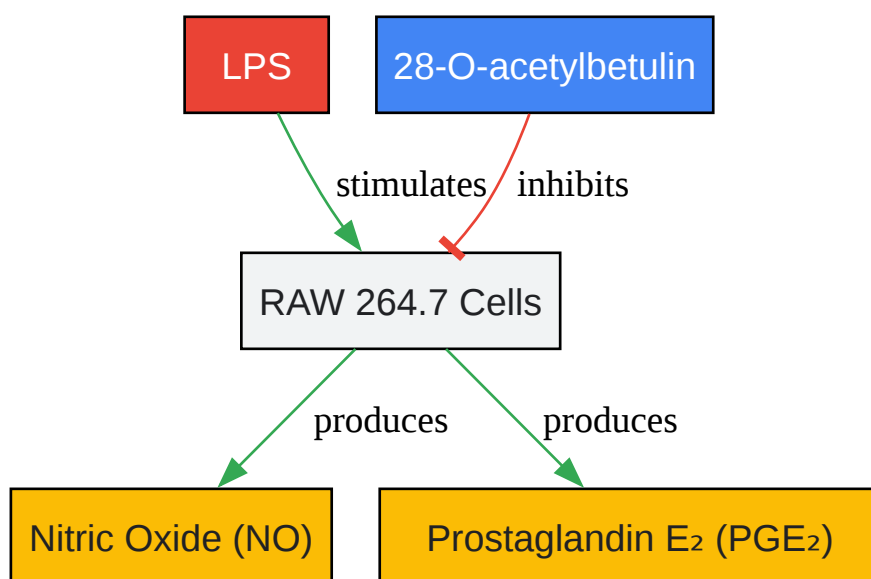
This protocol describes a method to introduce an acryloyl group at the C-3 position of **28-O-acetylbetulin**, a common strategy to create novel derivatives for biological evaluation.<sup>[4]</sup>

- **Dissolution:** Dissolve **28-O-acetylbetulin** and acrylic acid in a suitable solvent such as dichloromethane.
- **Coupling Agents:** Add N,N'-dicyclohexylcarbodiimide (DCC) as a coupling agent and a catalytic amount of 4-dimethylaminopyridine (DMAP).
- **Reaction:** Stir the mixture at 0°C for several hours, then allow it to warm to room temperature and continue stirring for 24 hours.
- **Work-up:** Filter the reaction mixture to remove the dicyclohexylurea byproduct. Concentrate the filtrate under reduced pressure.

- Purification: Purify the crude product using column chromatography on silica gel with an appropriate eluent system (e.g., dichloromethane:ethanol, 60:1 v/v) to obtain the pure 3-O-acryloyl-**28-O-acetylbetulin**.<sup>[4]</sup>
- Characterization: Confirm the structure of the final product using spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).<sup>[4]</sup>

## Signaling Pathway Interactions

The anti-inflammatory effects of **28-O-acetylbetulin** are linked to its ability to modulate key signaling pathways involved in the inflammatory response. One of the primary mechanisms is the inhibition of the production of pro-inflammatory mediators.



[Click to download full resolution via product page](#)

### Inhibition of inflammatory mediators by **28-O-acetylbetulin**.

This diagram illustrates the inhibitory action of **28-O-acetylbetulin** on lipopolysaccharide (LPS)-induced production of nitric oxide and prostaglandin E<sub>2</sub> in RAW 264.7 macrophage cells, a common in vitro model for studying inflammation.<sup>[1]</sup>

This technical guide provides a foundational understanding of **28-O-acetylbetulin** for professionals in the field of drug discovery and development. Further research into its

mechanisms of action and potential therapeutic applications is ongoing.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Betulin 28-acetate | C<sub>32</sub>H<sub>52</sub>O<sub>3</sub> | CID 11059974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 28-O-Acetyl-3-O'-(prop-2-enoyl)betulin [mdpi.com]
- To cite this document: BenchChem. [28-O-acetylbetulin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593983#28-o-acetylbetulin-cas-number-and-molecular-weight]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)